

Safety and Handling of 1,2,3,4-Tetrahydrocarbazole: A Technical Guide

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Compound of Interest

Compound Name: **1,2,3,4-Tetrahydrocarbazole**

Cat. No.: **B147488**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **1,2,3,4-Tetrahydrocarbazole** (CAS No. 942-01-8). The information is compiled from various safety data sheets (SDS) and chemical databases to ensure a thorough understanding of the potential hazards and the necessary safety measures. This document is intended for use by professionals in research and development who handle this compound.

Hazard Identification and Classification

1,2,3,4-Tetrahydrocarbazole is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard and precautionary statements.

Table 1: GHS Hazard Classification

| Hazard Class | Category |
|--|----------|
| Skin Irritation | 2 |
| Eye Irritation | 2A |
| Specific target organ toxicity — Single exposure (Respiratory tract irritation) | 3 |

Table 2: Hazard and Precautionary Statements[1][2][3][4]

| Type | Code | Statement |
|----------------------------|-------------|--|
| Hazard | H315 | Causes skin irritation. |
| H319 | | Causes serious eye irritation. |
| H335 | | May cause respiratory irritation. |
| Precautionary (Prevention) | P261 | Avoid breathing dust/fume/gas/mist/vapours/spray. |
| P264 | | Wash skin thoroughly after handling. |
| P271 | | Use only outdoors or in a well-ventilated area. |
| P280 | | Wear protective gloves/protective clothing/eye protection/face protection. |
| Precautionary (Response) | P302 + P352 | IF ON SKIN: Wash with plenty of soap and water. |
| P304 + P340 | | IF INHALED: Remove person to fresh air and keep comfortable for breathing. |
| P305 + P351 + P338 | | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |
| P312 | | Call a POISON CENTER/doctor if you feel unwell. |
| P332 + P313 | | If skin irritation occurs: Get medical advice/attention. |

| | | |
|--------------------------|---|--|
| P337 + P313 | If eye irritation persists: Get medical advice/attention. | |
| P362 + P364 | Take off contaminated clothing and wash it before reuse. | |
| Precautionary (Storage) | P403 + P233 | Store in a well-ventilated place. Keep container tightly closed. |
| P405 | Store locked up. | |
| Precautionary (Disposal) | P501 | Dispose of contents/container to an approved waste disposal plant. |

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,2,3,4-Tetrahydrocarbazole** is provided in the table below.

Table 3: Physical and Chemical Properties

| Property | Value |
|-------------------|--|
| Appearance | Beige to white crystalline solid/powder[5] |
| Molecular Formula | C ₁₂ H ₁₃ N[5][6] |
| Molecular Weight | 171.24 g/mol [4][7] |
| Melting Point | 118-120 °C[7][8][9] |
| Boiling Point | 325-330 °C[7][8][9] |
| Flash Point | 142.1 °C[5][10] |
| Solubility | Insoluble in water[9] |

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Handling

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[1][11]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[1][3][10][11]
- Hygiene: Wash hands thoroughly after handling. Remove and wash contaminated clothing before reuse.[3][10][11]
- Dust Control: Minimize dust generation and accumulation. Avoid breathing dust.[2][11]

Storage

- Conditions: Store in a cool, dry, and well-ventilated area.[6][11]
- Container: Keep the container tightly closed when not in use.[6][11]
- Incompatible Materials: Keep away from strong oxidizing agents.[12]

First Aid Measures

In case of exposure, follow these first aid measures immediately.

Table 4: First Aid Measures[2][6][10][11]

| Exposure Route | First Aid Procedure |
|----------------|--|
| Inhalation | Remove the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. |
| Skin Contact | Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops or persists. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention. |

Firefighting and Accidental Release Measures

Firefighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[2][11]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[8][10][11]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[10][11]

Accidental Release Measures

- Personal Precautions: Use proper personal protective equipment as indicated in Section 3.1. Avoid dust formation and breathing vapors, mist, or gas.[1][2]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[2][3]
- Containment and Cleanup: Sweep up or vacuum up the spillage and collect it in a suitable container for disposal. Avoid generating dusty conditions.[2][11]

Experimental Protocols for Hazard Assessment

While specific toxicological studies for **1,2,3,4-Tetrahydrocarbazole** are not readily available in the public domain, its primary hazards are identified as skin, eye, and respiratory irritation. The assessment of these hazards typically follows standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD). Below are generalized protocols representative of how this compound would be tested.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (Based on OECD TG 439)

This test method provides a framework for assessing the skin irritation potential of a substance using a reconstructed human epidermis model.

Methodology:

- Model Preparation: Reconstructed human epidermal tissues are cultured and prepared for testing.
- Test Substance Application: A small amount of the test substance (e.g., **1,2,3,4-Tetrahydrocarbazole**, typically as a solution or fine powder) is applied topically to the surface of the epidermis. A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., sodium dodecyl sulfate) are run in parallel.
- Exposure and Incubation: The tissues are exposed to the test substance for a defined period (e.g., 60 minutes).
- Washing and Post-Incubation: The test substance is then thoroughly washed from the tissue surface, and the tissues are incubated for a longer period (e.g., 42 hours) to allow for the development of cytotoxic effects.

- **Viability Assessment:** Cell viability is measured using a quantitative assay, most commonly the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. The reduction of MTT to a colored formazan product by metabolically active cells is proportional to the number of viable cells.
- **Data Interpretation:** The viability of the treated tissues is expressed as a percentage relative to the negative control. A substance is classified as a skin irritant if the tissue viability falls below a certain threshold (e.g., $\leq 50\%$).

In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test (Based on OECD TG 492)

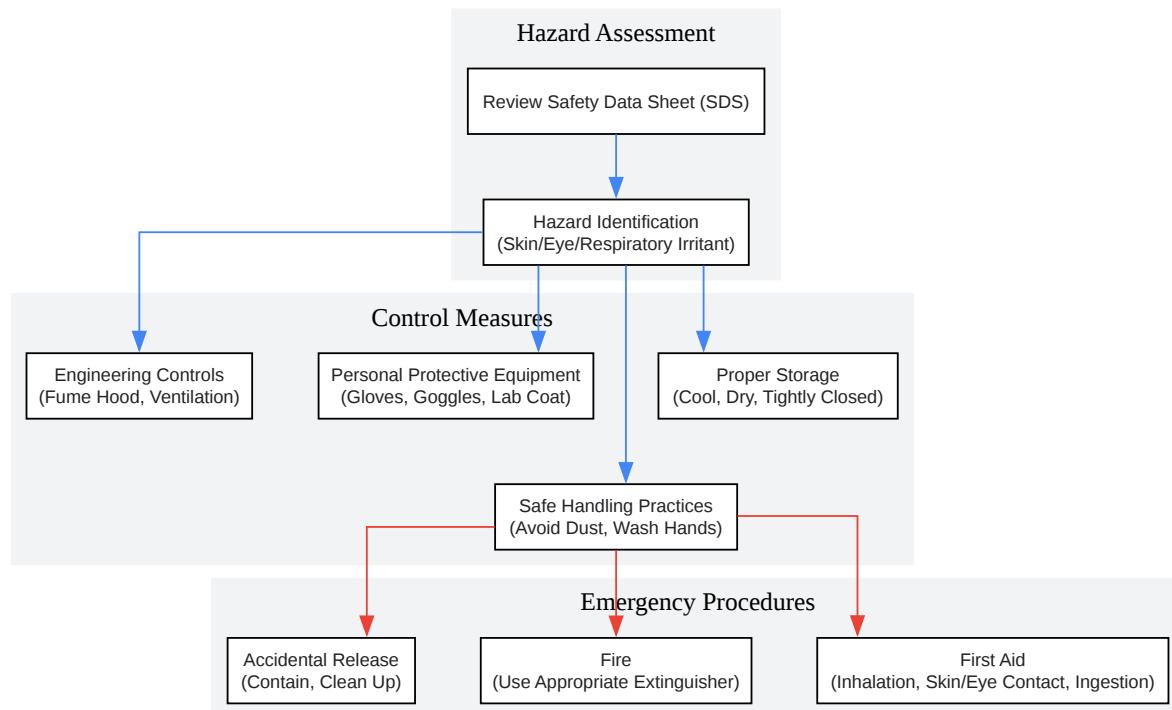
This test evaluates the potential of a substance to cause serious eye damage or eye irritation using a reconstructed human cornea-like epithelium model.

Methodology:

- **Model Preparation:** Reconstructed human cornea-like epithelial tissues are prepared for the assay.
- **Test Substance Application:** The test substance is applied to the surface of the corneal tissue. Separate protocols are often used for liquids and solids.
- **Exposure and Incubation:** Tissues are exposed for a specified duration (e.g., 30 minutes for liquids, 6 hours for solids).
- **Washing and Post-Incubation:** The substance is washed off, and the tissues are incubated in fresh medium.
- **Viability Assessment:** Tissue viability is determined using the MTT assay, similar to the skin irritation test.
- **Data Interpretation:** The substance is classified based on the reduction in tissue viability compared to the negative control. A viability below a defined threshold (e.g., $\leq 60\%$) indicates that the substance is an eye irritant.

Visualized Workflows and Relationships

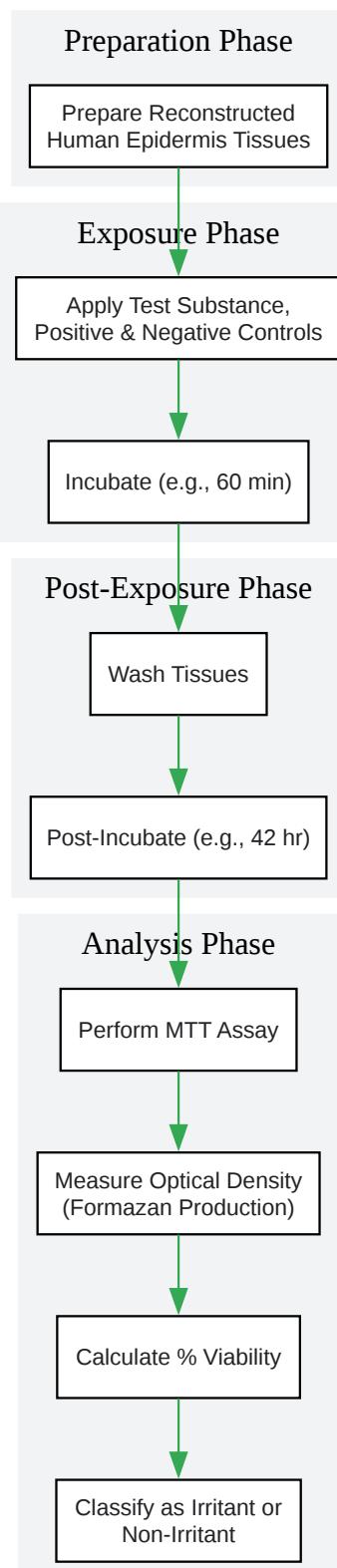
Logical Flow of Safety and Handling Precautions



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Caption: Logical workflow for the safe handling of **1,2,3,4-Tetrahydrocarbazole**.

Generalized Experimental Workflow for In Vitro Skin Irritation Testing

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Caption: Generalized workflow for an in vitro skin irritation test.

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